

# An In-depth Technical Guide to Basic Lead Sulfates

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lead oxide sulfate*

Cat. No.: *B080611*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical formulas, properties, synthesis, and analysis of key basic lead sulfates: tetrabasic lead sulfate, tribasic lead sulfate, and dibasic lead sulfate. These compounds are of significant interest in various industrial applications, most notably in the manufacturing of lead-acid batteries.

## Chemical Formulas and Identification

The fundamental identity of the three primary basic lead sulfates is established by their distinct chemical formulas and molecular weights.

Compound	Chemical Formula	Common Abbreviation
Tetrabasic Lead Sulfate	$4\text{PbO}\cdot\text{PbSO}_4$	4BS
Tribasic Lead Sulfate	$3\text{PbO}\cdot\text{PbSO}_4\cdot\text{H}_2\text{O}$	3BS
Dibasic Lead Sulfate	$2\text{PbO}\cdot\text{PbSO}_4$	2BS

## Physicochemical Properties

The physical and chemical properties of these compounds are critical for their application and are summarized below.

## Quantitative Data

Property	Tetrabasic Lead Sulfate (4PbO·PbSO <sub>4</sub> )	Tribasic Lead Sulfate (3PbO·PbSO <sub>4</sub> ·H <sub>2</sub> O)	Dibasic Lead Sulfate (2PbO·PbSO <sub>4</sub> )
Molecular Weight (g/mol)	1196.9	990.86	899.6
Density (g/cm <sup>3</sup> )	~7.1	6.9 - 7.1[1]	~6.6
Appearance	White or slightly yellow crystalline powder.	White or yellowish powder[1][2].	White powder.
Solubility in Water	Insoluble.	Very slightly soluble (102 mg/L at 20°C)[1].	Insoluble.
Solubility in Other Solvents	Soluble in nitric acid.	Soluble in nitric acid, hot concentrated hydrochloric acid, ammonium acetate, and sodium acetate solutions; partially soluble in acetic acid[1].	Soluble in nitric acid and ammonium acetate.
Thermal Stability	Decomposes at high temperatures.	Loses crystal water at 135°C and turns yellow[1].	Stable under normal conditions.

## Crystal Structure

The crystal structures of these basic lead sulfates have been elucidated, revealing their complex arrangements.

Compound	Crystal System	Space Group	Key Structural Features
Tetrabasic Lead Sulfate	Monoclinic	P2 <sub>1</sub> /c	The structure is closely related to that of tetragonal PbO, with one of the six Pb sites being occupied by a sulfate group <sup>[2]</sup> .
Tribasic Lead Sulfate	Orthorhombic	Pnma	The structure consists of layers of $[\text{Pb}_4\text{O}_2(\text{OH})_2(\text{SO}_4)]^{2+}$ and interlayer water molecules.
Dibasic Lead Sulfate	Orthorhombic	-	Detailed crystal structure information is less commonly reported.

## Experimental Protocols

This section details the methodologies for the synthesis and analysis of basic lead sulfates.

### Synthesis Protocols

This protocol describes a common laboratory-scale synthesis of 4BS.

#### Materials:

- Lead(II) oxide (PbO)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>), concentrated
- Deionized water

#### Procedure:

- A stoichiometric amount of PbO is suspended in deionized water in a three-necked flask equipped with a mechanical stirrer and a condenser.
- The suspension is heated to 80-90°C with vigorous stirring.
- A calculated amount of concentrated H<sub>2</sub>SO<sub>4</sub>, corresponding to a PbO:PbSO<sub>4</sub> molar ratio of 4:1, is slowly added to the heated suspension.
- The reaction mixture is maintained at 80-90°C and stirred continuously for 4-6 hours.
- After the reaction, the solid product is collected by filtration and washed thoroughly with deionized water to remove any unreacted starting materials and soluble byproducts.
- The washed product is then dried in an oven at 100-110°C to a constant weight to yield tetrabasic lead sulfate.

This protocol outlines the synthesis of 3BS through a precipitation reaction.

#### Materials:

- Lead(II) oxide (PbO)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>), dilute solution (e.g., 1 M)
- Deionized water
- Acetic acid (optional, as a catalyst)

#### Procedure:

- Lead(II) oxide is mixed with an appropriate amount of deionized water to form a slurry.
- A small amount of acetic acid can be added to the slurry to facilitate the reaction.
- Under constant stirring, a dilute solution of sulfuric acid is added dropwise to the PbO slurry. The molar ratio of PbO to H<sub>2</sub>SO<sub>4</sub> should be maintained at approximately 3:1.

- The reaction is typically carried out at a controlled temperature, for example, 60-70°C, for a period of 1-2 hours to ensure complete reaction.
- The resulting white precipitate of tribasic lead sulfate is then filtered, washed with deionized water until the filtrate is neutral, and subsequently dried.

This method involves the reaction of a soluble lead salt with a soluble sulfate.

#### Materials:

- Lead(II) acetate  $[\text{Pb}(\text{CH}_3\text{COO})_2]$
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Deionized water

#### Procedure:

- Prepare an aqueous solution of lead(II) acetate.
- Prepare a separate aqueous solution of sodium sulfate.
- Slowly add the sodium sulfate solution to the lead acetate solution with constant stirring. A white precipitate of dibasic lead sulfate will form immediately. The stoichiometry should be controlled to a 2:1 molar ratio of lead acetate to sodium sulfate.
- The precipitate is aged by stirring the mixture for a period to ensure complete precipitation and desired particle size.
- The product is then collected by filtration, washed extensively with deionized water to remove the sodium acetate byproduct, and dried.

## Analytical Methods

A variety of techniques are employed to characterize the synthesized basic lead sulfates.

Purpose: To identify the crystalline phases present in the sample and to determine the crystal structure.

**Methodology:**

- A powdered sample of the basic lead sulfate is prepared and mounted on a sample holder.
- The sample is irradiated with monochromatic X-rays (commonly Cu K $\alpha$  radiation).
- The intensity of the diffracted X-rays is measured as a function of the diffraction angle ( $2\theta$ ).
- The resulting diffraction pattern is a fingerprint of the crystalline material and can be compared with standard diffraction patterns from databases (e.g., JCPDS-ICDD) for phase identification. Rietveld refinement can be used for detailed structural analysis.<sup>[3]</sup>

**Purpose:** To observe the morphology, particle size, and surface features of the basic lead sulfate crystals.

**Methodology:**

- A small amount of the powder sample is mounted on an SEM stub using conductive adhesive tape or carbon paint.
- The sample is then coated with a thin layer of a conductive material (e.g., gold or carbon) to prevent charging under the electron beam.
- The sample is placed in the SEM chamber, and a focused beam of electrons is scanned across the surface.
- Secondary electrons, backscattered electrons, and characteristic X-rays emitted from the sample are detected to generate images and elemental composition maps.

**Purpose:** To study the thermal stability and decomposition behavior of the basic lead sulfates.

**Methodology:**

- A small, accurately weighed sample is placed in a crucible within a thermogravimetric analyzer (TGA) or differential scanning calorimeter (DSC).
- The sample is heated at a controlled rate in a specific atmosphere (e.g., air, nitrogen).

- TGA measures the change in mass of the sample as a function of temperature, indicating decomposition or dehydration events.
- DSC measures the heat flow to or from the sample compared to a reference, identifying phase transitions, melting, or decomposition temperatures.

Purpose: To identify the functional groups (e.g.,  $\text{SO}_4^{2-}$ ,  $\text{OH}^-$ ) and to probe the local chemical environment within the crystal structure.

Methodology:

- FTIR: A small amount of the powdered sample is mixed with KBr and pressed into a pellet, or analyzed directly using an ATR (Attenuated Total Reflectance) accessory. The sample is then irradiated with infrared light, and the absorption of specific frequencies is measured.
- Raman: A laser beam is focused on the sample, and the inelastically scattered light is collected and analyzed. The frequency shifts in the scattered light correspond to the vibrational modes of the molecules.

## Role in Lead-Acid Battery Chemistry

Basic lead sulfates are crucial intermediates in the production of the active materials in lead-acid battery plates. Their formation and subsequent transformation during the "curing" and "formation" processes significantly impact battery performance and lifespan.

```
// Nodes Pasting [label="Pasting Process\n(Lead Oxide Paste)", fillcolor="#4285F4",  
fontcolor="#FFFFFF"]; Curing [label="Curing Process", fillcolor="#FBBC05",  
fontcolor="#202124"]; Formation [label="Formation Process\n(Electrochemical)",  
fillcolor="#34A853", fontcolor="#FFFFFF"]; Positive_Plate [label="Positive Plate\n( $\alpha$ -PbO2 and  
 $\beta$ -PbO2)", shape=ellipse, fillcolor="#EA4335", fontcolor="#FFFFFF"]; Negative_Plate  
[label="Negative Plate\n(Sponge Lead, Pb)", shape=ellipse, fillcolor="#5F6368",  
fontcolor="#FFFFFF"]; TBLS [label="Tribasic Lead Sulfate\n(3PbO·PbSO4·H2O)",  
fillcolor="#FFFFFF", fontcolor="#202124"]; QTBS [label="Tetrabasic Lead  
Sulfate\n(4PbO·PbSO4)", fillcolor="#FFFFFF", fontcolor="#202124"]; alpha_PbO2 [label=" $\alpha$ -  
PbO2\n(Hard, dense structure)", fillcolor="#FFFFFF", fontcolor="#202124"]; beta_PbO2  
[label=" $\beta$ -PbO2\n(Higher capacity)", fillcolor="#FFFFFF", fontcolor="#202124"];
```

// Edges Pasting -> Curing [label="Heat & Humidity"]; Curing -> TBLS [label="Forms at lower temp."]; Curing -> QTBS [label="Forms at higher temp."]; TBLS -> Formation; QTBS -> Formation; Formation -> Positive\_Plate; Formation -> Negative\_Plate; TBLS -> beta\_PbO2 [label="Transforms to", style=dashed, color="#202124"]; QTBS -> alpha\_PbO2 [label="Transforms to", style=dashed, color="#202124"]; alpha\_PbO2 -> Positive\_Plate [label="Contributes to", style=dotted, color="#202124"]; beta\_PbO2 -> Positive\_Plate [label="Contributes to", style=dotted, color="#202124"]; } .dot Caption: Formation of active materials in a lead-acid battery plate.

During the curing process, the lead oxide paste is converted into a mixture of tribasic and tetrabasic lead sulfates. The ratio of these two compounds is dependent on the curing temperature and humidity. Subsequently, during the electrochemical formation process, these basic lead sulfates are converted into the active materials of the battery plates.

// Edges TBLS -> Formation [color="#4285F4"]; QTBS -> Formation [color="#4285F4"]; Formation -> alpha\_PbO2 [label="from 4BS", color="#202124"]; Formation -> beta\_PbO2 [label="from 3BS", color="#202124"]; } .dot Caption: Transformation of basic lead sulfates during battery formation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. sedici.unlp.edu.ar [sedici.unlp.edu.ar]
- 3. CN104237271A - Method for measuring contents of tribasic lead sulfate (3BS) and tetrabasic lead sulfate (4BS) in curing product by X-ray diffraction (XRD) external standard method - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Basic Lead Sulfates]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b080611#basic-lead-sulfate-chemical-formula-and-properties>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)